Spectroscopic Profile of (Pentafluorophenyl)methanol: A Technical Guide

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Compound of Interest

Compound Name:	*2,3,4,5,6-Pentafluorobenzyl alcohol*
CAS No.:	*440-60-8*
Cat. No.:	*B108358*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for (pentafluorophenyl)methanol (CAS No: 440-60-8), a crucial fluorinated building block in medicinal chemistry and materials science. The document presents Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data in a structured format, complete with detailed experimental protocols.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of (pentafluorophenyl)methanol. The following tables summarize the predicted chemical shifts for ^{1}H, ^{13}C, and ^{19}F nuclei.

Note: The following NMR data are predicted using advanced computational algorithms and should be used as a reference. Experimental values may vary based on solvent, concentration, and instrument parameters.

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Table 1: ^{1}H NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Assignment
~4.8	Singlet	CH_2
~3.5	Broad Singlet	OH

Table 2: ^{13}C NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~145 (multiplet)	C-F (ortho)
~140 (multiplet)	C-F (para)
~138 (multiplet)	C-F (meta)
~110 (multiplet)	C-CH_2
~56	CH_2

Table 3: ^{19}F NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~ -143	ortho-F
~ -154	para-F
~ -163	meta-F

Infrared (IR) Spectroscopy

The IR spectrum of (pentafluorophenyl)methanol reveals characteristic vibrational modes of its functional groups. The data presented below is based on experimental spectra from the NIST Chemistry WebBook[1].

Table 4: IR Spectroscopic Data

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Wavenumber (cm^{-1})	Intensity	Assignment
3350 - 3450	Strong, Broad	O-H stretch
~2940, ~2880	Medium	C-H stretch (CH_2)
~1650	Strong	C=C stretch (aromatic)
~1520, ~1500	Strong	C=C stretch (aromatic)
~1100	Strong	C-O stretch
~990	Strong	C-F stretch

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of (pentafluorophenyl)methanol provides information about its molecular weight and fragmentation pattern. The data below is from the NIST Chemistry WebBook[1].

Table 5: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
198	100	$[M]^+$ (Molecular Ion)
181	50	$[M - OH]^+$
179	95	$[M - H_2O - H]^+$
167	15	$[C_6F_5]^+$
131	20	$[C_5F_3H]^+$

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation:

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- Dissolve approximately 10-20 mg of (pentafluorophenyl)methanol in 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, acetone-d_6, or DMSO-d_6).
- Add a small amount of tetramethylsilane (TMS) as an internal standard for ^{1}H and ^{13}C NMR (δ = 0.00 ppm). For ^{19}F NMR, an external or internal reference such as $CFCl_3$ can be used.
- Transfer the solution to a 5 mm NMR tube.

Instrumentation and Parameters:

- Spectrometer: A 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR:
  - Pulse Program: Standard single-pulse sequence.
  - Number of Scans: 16-32.
  - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR:
  - Pulse Program: Proton-decoupled single-pulse sequence.
  - Number of Scans: 1024 or more, depending on concentration.
  - Relaxation Delay: 2-5 seconds.
- ^{19}F NMR:
  - Pulse Program: Proton-decoupled single-pulse sequence.
  - Number of Scans: 64-128.
  - Relaxation Delay: 1-2 seconds.

Infrared (IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

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- Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a volatile solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty ATR crystal.
- Place a small amount of solid (pentafluorophenyl)methanol directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.

Instrumentation and Parameters:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer equipped with a diamond or germanium ATR accessory.
- Spectral Range: 4000 - 400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.

Mass Spectrometry (MS)

Sample Introduction and Ionization:

- Introduce a dilute solution of (pentafluorophenyl)methanol in a volatile solvent (e.g., methanol or dichloromethane) via direct infusion or through a gas chromatograph (GC-MS).
- For GC-MS, use a suitable capillary column (e.g., HP-5ms) with a temperature program that allows for the elution of the compound.

Instrumentation and Parameters:

- Mass Spectrometer: A mass spectrometer capable of Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Mass Range: m/z 40-500.

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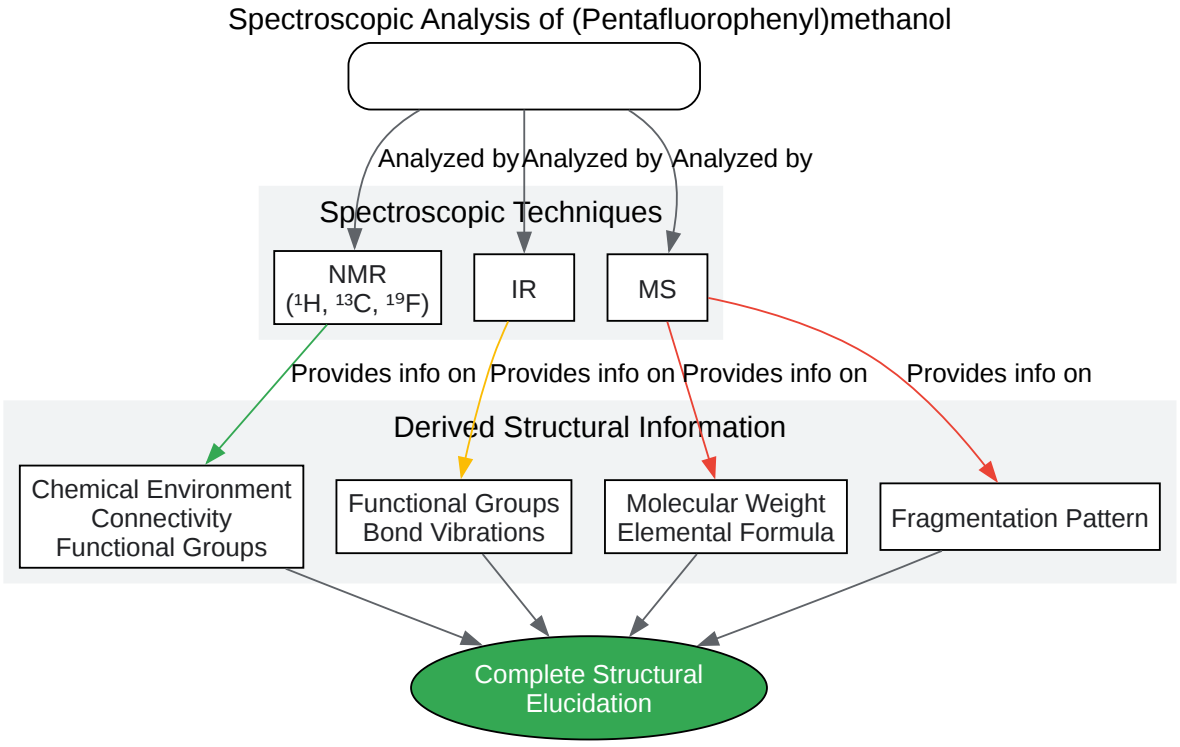
- Ion Source Temperature: 200-250 °C.

Visualization of Spectroscopic Workflow

The following diagram illustrates the relationship between the different spectroscopic techniques and the structural information they provide for (pentafluorophenyl)methanol.



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Spectroscopic workflow for structural elucidation.

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References

- 1. A computational tool to accurately and quickly predict 19 F NMR chemical shifts of molecules with fluorine–carbon and fluorine–boron bonds - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D2CP02317B [pubs.rsc.org]
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